

Application Notes and Protocols: PhI(OAc)2- Mediated Dearomatization of 2-Alkynylanilines

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Compound of Interest		
Compound Name:	1-Acetoxyindole	
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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed experimental procedures for the (diacetoxyiodo)benzene (PhI(OAc)₂) mediated dearomatization of 2-alkynylanilines. This reaction serves as a powerful tool for the synthesis of various valuable nitrogen-containing heterocyclic compounds, which are significant scaffolds in medicinal chemistry and drug development.

Introduction

The dearomatization of anilines offers a direct route to highly functionalized, three-dimensional structures from readily available flat aromatic precursors. The use of hypervalent iodine reagents, such as PhI(OAc)₂, has emerged as a mild and effective method to achieve this transformation under metal-free conditions. The reaction of 2-alkynylanilines with PhI(OAc)₂ leads to the formation of dearomatized intermediates, which can be trapped in situ with various nucleophiles to afford a diverse range of substituted indoles and other heterocyclic systems. This protocol outlines the general procedure and provides specific examples with quantitative data.

Experimental Protocols

General Procedure for the PhI(OAc)₂-Mediated Dearomatization and Subsequent Functionalization of 2-Alkynylanilines

Methodological & Application



This protocol describes a one-pot, two-step process involving an initial oxidative dearomatization followed by a nucleophilic cyclization.

Materials:

- Substituted 2-alkynylaniline
- (Diacetoxyiodo)benzene (PhI(OAc)₂)
- Anhydrous solvent (e.g., Dichloromethane (CH₂Cl₂), Acetonitrile (MeCN))
- Brønsted acid (e.g., Trifluoroacetic acid (TFA), Camphorsulfonic acid (CSA)) (for nucleophilic cyclization step)
- Standard laboratory glassware and stirring equipment
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Reaction Setup: To a flame-dried round-bottom flask under an inert atmosphere, add the substituted 2-alkynylaniline (1.0 equiv.).
- Dissolve the starting material in the anhydrous solvent of choice.
- Dearomatization: Cool the solution to the desired temperature (typically 0 °C to room temperature). Add PhI(OAc)₂ (1.1 - 1.5 equiv.) portion-wise over a period of 5-10 minutes.
- Stir the reaction mixture at the same temperature for the specified time (typically 30 minutes to 2 hours), monitoring the consumption of the starting material by Thin Layer Chromatography (TLC).
- Nucleophilic Addition/Cyclization: Once the dearomatization is complete, add the Brønsted acid (if required for the specific transformation) and any additional nucleophile.
- Allow the reaction to warm to room temperature or heat as required, and continue stirring until the reaction is complete as indicated by TLC analysis.



- Work-up: Upon completion, quench the reaction with a saturated aqueous solution of sodium thiosulfate or sodium bicarbonate.
- Extract the aqueous layer with an organic solvent (e.g., CH2Cl2, Ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., hexanes/ethyl acetate) to afford the desired product.
- Characterization: Characterize the purified product using standard analytical techniques (¹H NMR, ¹³C NMR, HRMS, and optionally X-ray crystallography).

Data Presentation

The following tables summarize the quantitative data for the synthesis of 4-acetoxyindoles and 4-alkylindoles via this methodology.

Table 1: Synthesis of 4-Acetoxyindoles from 2-Alkynylanilines

Entry	R¹	R²	Product	Yield (%)
1	Н	Ph	4-acetoxy-2- phenylindole	85
2	Н	n-Bu	4-acetoxy-2- butylindole	78
3	Me	Ph	4-acetoxy-1- methyl-2- phenylindole	82
4	Me	n-Bu	4-acetoxy-1- methyl-2- butylindole	75
5	Bn	Ph	4-acetoxy-1- benzyl-2- phenylindole	80



Reaction conditions: 2-alkynylaniline (0.2 mmol), PhI(OAc)₂ (0.24 mmol), CH₂Cl₂ (2 mL), room temperature, 1 h.

Table 2: Synthesis of 4-Alkylindoles from 2-Alkynylanilines

Entry	R¹	R² (Alkyl Group)	Product	Yield (%)
1	Н	Me	4-methyl-2- phenylindole	76
2	Н	Et	4-ethyl-2- phenylindole	72
3	Н	i-Pr	4-isopropyl-2- phenylindole	68
4	Me	Me	1,4-dimethyl-2- phenylindole	79
5	Ме	Et	4-ethyl-1-methyl- 2-phenylindole	75

Reaction conditions: 2-alkynylaniline (0.2 mmol), PhI(OAc)₂ (0.3 mmol), MeCN (2 mL), 80 °C, 2 h.

Visualizations Experimental Workflow

Caption: General experimental workflow for the PhI(OAc)₂-mediated dearomatization of 2-alkynylanilines.

Proposed Reaction Mechanism

Caption: Proposed mechanism for the PhI(OAc)₂-mediated dearomatization-cyclization of 2-alkynylanilines.

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